

Technical Guide: 4-(Acetamidomethyl)benzene-1-sulfonyl Chloride

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Compound of Interest

Compound Name: 4-(Acetamidomethyl)benzene-1-sulfonyl chloride

CAS No.: 28073-51-0

Cat. No.: B1275481

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Executive Summary & Scientific Significance

4-(Acetamidomethyl)benzene-1-sulfonyl chloride (CAS 28073-51-0) is a specialized sulfonyl halide reagent used primarily in medicinal chemistry and proteomics.^[1] Unlike its more common analog,

-acetylsulfanilyl chloride (CAS 121-60-8), which features a direct nitrogen-to-aryl bond, this compound contains a methylene bridge (

) between the aromatic ring and the acetamido group.

Why this matters:

- **Electronic Decoupling:** The methylene spacer interrupts the conjugation between the amide nitrogen and the sulfonyl group. This alters the pKa and lipophilicity of downstream sulfonamide drugs compared to traditional sulfa drugs.

- **Structural Diversity:** It serves as a critical building block for "fragment-based drug discovery" (FBDD), allowing the introduction of a protected aminomethyl motif that can be deprotected later to yield a primary amine for further functionalization.
- **Stability:** The acetamido group acts as a robust protecting group during the harsh chlorosulfonation conditions required for synthesis.

Chemical Profile & Properties^{[1][2][3][4][5][6][7]}

Property	Specification
Chemical Name	4-(Acetamidomethyl)benzene-1-sulfonyl chloride
CAS Number	28073-51-0
Synonyms	-(4-Chlorosulfonylbenzyl)acetamide; 4-(Acetylaminomethyl)benzenesulfonyl chloride
Molecular Formula	
Molecular Weight	247.70 g/mol
Physical State	White to off-white solid
Melting Point	142–145 °C (dec.) ^{[1][2]}
Solubility	Soluble in DCM, THF, Acetone; Hydrolyzes in Water
Storage	Moisture Sensitive; Store at 2–8 °C under inert gas (Ar/)

Synthesis & Manufacturing Protocol

The synthesis of **4-(Acetamidomethyl)benzene-1-sulfonyl chloride** is a classic example of Electrophilic Aromatic Substitution (SEAr). The process must be carefully controlled to prevent hydrolysis of the acetamide group while ensuring complete chlorosulfonation.

Retrosynthetic Analysis

The most efficient industrial route involves the chlorosulfonation of

-benzylacetamide. The acetamido group is ortho/para directing (via the alkyl spacer), but the steric bulk of the acetamidomethyl group and the thermodynamics of sulfonation heavily favor the para position.

Step-by-Step Experimental Protocol

Note: This protocol is adapted from optimized procedures for chlorosulfonation of deactivated aromatics.

Reagents:

- -Benzylacetamide (Precursor)[3][4]
- Chlorosulfonic acid (
) - Excess required (approx. 5–8 equivalents)
- Thionyl chloride (
) - Optional, to drive conversion of sulfonic acid to chloride
- Dichloromethane (DCM) - Extraction solvent

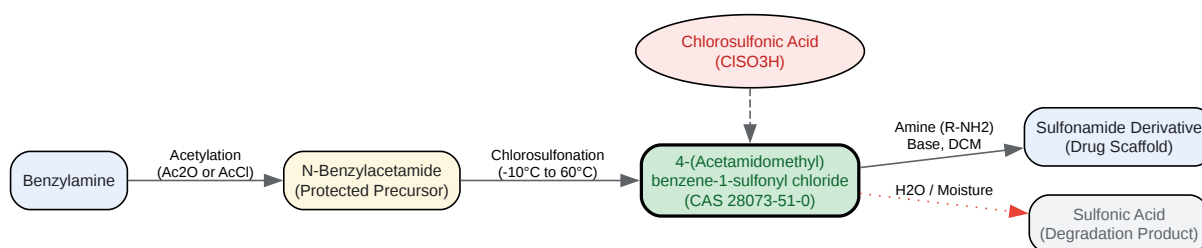
Procedure:

- Setup: Equip a 3-neck round-bottom flask with a mechanical stirrer, addition funnel, and a gas outlet connected to a dilute NaOH scrubber (to neutralize gas).
- Cooling: Charge the flask with Chlorosulfonic acid (8.0 equiv) and cool to -10 °C using an ice/salt bath.
- Addition: Slowly add
-benzylacetamide (1.0 equiv) portion-wise over 30 minutes.
 - Critical Step: Maintain temperature below 0 °C. The reaction is highly exothermic.

- Heating: Once addition is complete, remove the cooling bath. Allow the mixture to warm to room temperature, then heat to 50–60 °C for 3 hours.
 - Observation: Evolution of gas indicates the reaction is proceeding.
- Quenching: Cool the reaction mixture to room temperature. Pour the reaction mass slowly onto crushed ice (approx. 10x weight of acid) with vigorous stirring.
 - Safety Alert: This step is violent. Wear full PPE (face shield, acid-resistant gloves).
- Isolation: The product may precipitate as a solid. If so, filter immediately. If it forms an oil, extract with DCM ().
- Purification: Wash the organic layer with cold water, dry over anhydrous , and concentrate in vacuo. Recrystallize from dry benzene or toluene if necessary.

Mechanism & Reactivity Visualization

The following diagram illustrates the synthesis pathway and the downstream reactivity of the sulfonyl chloride group.



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Figure 1: Synthesis and reactivity pathway of **4-(Acetamidomethyl)benzene-1-sulfonyl chloride**. Note the critical chlorosulfonation step requiring temperature control.[5]

Applications in Drug Development[2] Fragment-Based Drug Discovery (FBDD)

This compound is a "privileged structure" in FBDD. The sulfonyl chloride moiety reacts rapidly with amines to form sulfonamides, a class of compounds with established bioavailability.

- **Linker Strategy:** The methylene group acts as a flexible linker, allowing the aromatic ring to orient differently in a protein binding pocket compared to direct sulfonamides.
- **Latent Amine:** The acetamido group can be hydrolyzed (acidic conditions) to reveal a primary amine, which can then be further derivatized to improve potency or solubility.

Proteomics & Bioconjugation

Researchers use this reagent to introduce a "masked" amine functionality onto peptides or proteins containing lysine residues.

- **Labeling:** React protein lysine with sulfonyl chloride.
- **Deprotection:** Remove acetyl group to regenerate a reactive amine site for attaching fluorophores or drugs.

Handling, Stability & Safety (E-E-A-T)

Authoritative Safety Note: As a sulfonyl chloride, this compound is corrosive and a lachrymator. It reacts violently with water to produce hydrochloric acid () and the corresponding sulfonic acid.

Hazard Class	GHS Code	Description
Skin Corrosion	H314	Causes severe skin burns and eye damage.[6]
Acute Toxicity	H302	Harmful if swallowed.
Reactivity	EUH014	Reacts violently with water.

Best Practices for the Lab:

- Weighing: Always weigh in a fume hood. Use a glass or plastic spatula (avoid metal if moisture is present).
- Solvents: Use anhydrous solvents (DCM, THF) stored over molecular sieves. Even trace water will hydrolyze the chloride to the acid, reducing yield.
- Quenching: Never add water directly to the neat solid. Always dilute the reaction mixture or add the solid to a large volume of ice water.

References

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